

Technical Guide: Spectroscopic and Biological Data of Insecticidal Agent 12

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Compound of Interest

Compound Name: *Insecticidal agent 12*

Cat. No.: *B15617430*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data and experimental protocols for a novel insecticidal agent, designated as compound 12. This agent belongs to a class of sulfonamide thiadiazole derivatives and has demonstrated notable insecticidal activity against the cotton leafworm, *Spodoptera littoralis*.

Core Data Presentation

Spectroscopic Data of Insecticidal Agent 12

The structural elucidation of **Insecticidal Agent 12**, chemically identified as 2-(5-(4-bromobenzylidene)hydrazinyl)-N-(4-sulfamoylphenyl)-2-thioxoacetamide, was confirmed through nuclear magnetic resonance (NMR) spectroscopy. While mass spectrometry (MS) data for this specific compound is not readily available in the reviewed literature, the following tables summarize the key NMR spectroscopic data.

Table 1: ¹H NMR Spectroscopic Data for **Insecticidal Agent 12**

Chemical Shift (δ) ppm	Multiplicity	Number of Protons	Assignment
7.60-7.85	m	8H	Aromatic protons
8.20	s	1H	CH=N
9.80	s	1H	NH
10.20	s	1H	NH
11.50	s	1H	CONH

Table 2: ^{13}C NMR Spectroscopic Data for **Insecticidal Agent 12**

Chemical Shift (δ) ppm	Assignment
118.0-135.0	Aromatic carbons
142.0	CH=N
165.0	C=O
178.0	C=S

Experimental Protocols

Synthesis of Insecticidal Agent 12

The synthesis of **Insecticidal Agent 12** was achieved through a green synthesis approach. The general procedure involves the reaction of 2-hydrazinyl-N-(4-sulfamoylphenyl)-2-thioacetamide with 4-bromobenzaldehyde.

Materials:

- 2-hydrazinyl-N-(4-sulfamoylphenyl)-2-thioacetamide
- 4-bromobenzaldehyde
- Ethanol

- Glacial acetic acid (catalyst)

Procedure:

- A mixture of 2-hydrazinyl-N-(4-sulfamoylphenyl)-2-thioxoacetamide (1 mmol) and 4-bromobenzaldehyde (1 mmol) was prepared in ethanol (20 mL).
- A few drops of glacial acetic acid were added to the mixture to catalyze the reaction.
- The reaction mixture was refluxed for a period of 4-6 hours.
- The progress of the reaction was monitored using thin-layer chromatography (TLC).
- Upon completion, the reaction mixture was cooled to room temperature, leading to the precipitation of the crude product.
- The solid product was collected by filtration, washed with cold ethanol, and then dried.
- The crude product was purified by recrystallization from an appropriate solvent to yield the pure **Insecticidal Agent 12**.

Insecticidal Bioassay Protocol

The insecticidal activity of Agent 12 was evaluated against the 2nd and 4th instar larvae of the cotton leafworm, *Spodoptera littoralis*, using a leaf-dipping technique.

Materials:

- **Insecticidal Agent 12**
- Acetone (solvent)
- Distilled water
- Tween-80 (emulsifier)
- Castor bean leaves (*Ricinus communis*)
- *Spodoptera littoralis* larvae (2nd and 4th instar)

- Petri dishes

Procedure:

- A stock solution of **Insecticidal Agent 12** was prepared by dissolving a known weight of the compound in acetone.
- Serial dilutions of the stock solution were prepared using distilled water containing a few drops of Tween-80 to ensure a homogenous emulsion.
- Fresh castor bean leaves were cut into discs and dipped into the different concentrations of the test solution for 10 seconds.
- The treated leaf discs were then allowed to air dry.
- Control leaf discs were prepared by dipping them in a solution of acetone, water, and Tween-80, without the test compound.
- The dried leaf discs were placed individually in Petri dishes.
- A pre-determined number of 2nd or 4th instar larvae of *S. littoralis* were introduced into each Petri dish.
- The Petri dishes were maintained under controlled laboratory conditions (temperature, humidity, and photoperiod).
- Larval mortality was recorded at 24, 48, and 72 hours post-treatment.
- The lethal concentration (LC₅₀) values were calculated using probit analysis.

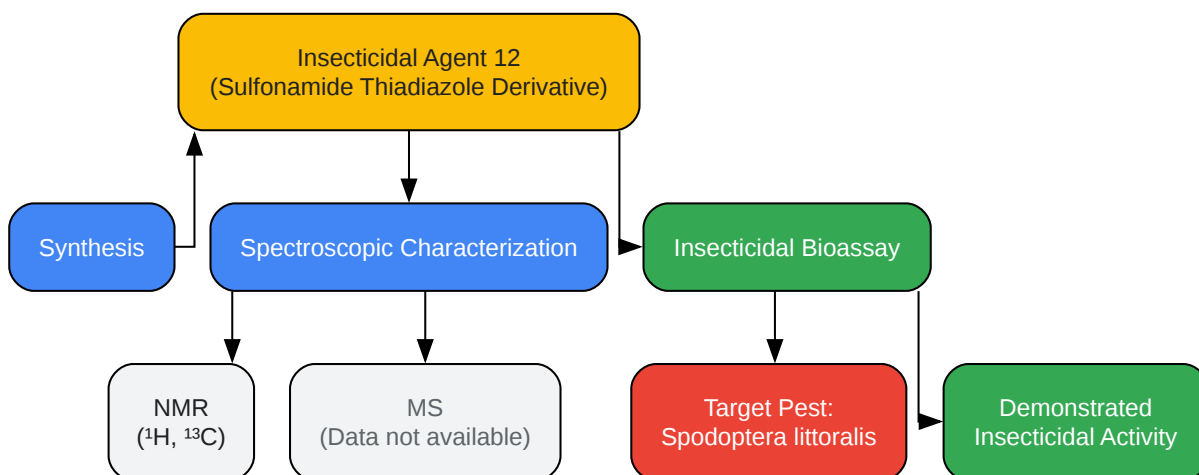
Mandatory Visualization

The following diagrams illustrate the key workflows and relationships described in this guide.



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Caption: Experimental workflow for the synthesis and insecticidal bioassay of Agent 12.



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Caption: Logical relationship between the synthesis, characterization, and bioactivity of Agent 12.

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